

Inter-laboratory comparison of N-Nitroso-Vildagliptin analytical methods

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

[Get Quote](#)

A Comparative Guide to Analytical Methods for N-Nitroso-Vildagliptin

For Researchers, Scientists, and Drug Development Professionals

The presence of **N-nitroso-vildagliptin**, a potential genotoxic impurity in the antidiabetic drug vildagliptin, necessitates robust and sensitive analytical methods for its detection and quantification. This guide provides an objective comparison of published analytical methodologies, supported by experimental data, to assist laboratories in selecting and implementing suitable testing protocols. The focus is on ensuring compliance with stringent regulatory limits, such as the 15 ppm limit for **N-nitroso-vildagliptin** in the vildagliptin drug substance as stipulated by the European Medicines Agency (EMA).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

The following table summarizes the performance of a validated Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method for the analysis of **N-Nitroso-Vildagliptin** and a multi-nitrosamine method developed for vildagliptin-containing drug products.

Parameter	Method 1: N-Nitroso-Vildagliptin Specific LC-MS/MS[1][2]	Method 2: Multi-Nitrosamine LC-APCI-MS/MS[5]
Analyte	N-Nitroso-Vildagliptin	Eight Nitrosamines including NDMA, NMBA, NDEA, etc.
Limit of Detection (LOD)	0.44 ppm	Not specified for individual nitrosamines
Limit of Quantification (LOQ)	1.46 ppm	Linearity ranges suggest low ppb quantification
Linearity Range	Not explicitly stated, but validated	0.97 - 55.92 ppb (depending on the nitrosamine)
Correlation Coefficient (r^2)	> 0.999 (Implied by validation)	> 0.96
Accuracy (% Recovery)	Not explicitly stated, but validated	74.67% - 125.17% (across different levels)
Precision	Precise within a 15% limit[2]	Not explicitly stated, but method was validated

Experimental Protocols

Method 1: N-Nitroso-Vildagliptin Specific LC-MS/MS Method

This method was developed for the sensitive detection of **N-Nitroso-Vildagliptin** in the drug substance.[2]

1. Sample Preparation:

- A reference standard of **N-Nitroso-Vildagliptin** is synthesized and characterized.
- The standard is used to prepare spiked sample solutions for validation.

2. Liquid Chromatography (LC) Parameters:

- Column: Not specified in the abstract.
- Mobile Phase: Optimized for the separation of **N-Nitroso-Vildagliptin** from the vildagliptin drug substance.
- Flow Rate: Not specified in the abstract.
- Column Temperature: Optimized during method development.[2]
- Injection Volume: Not specified in the abstract.

3. Mass Spectrometry (MS) Parameters:

- Ionization Mode: Atmospheric Pressure Chemical Ionization (APCI) was found to provide higher sensitivity compared to other sources.[2]
- Detection: Multiple Reaction Monitoring (MRM) was used for quantification.
- Mass Transitions: Specific precursor and product ions for **N-Nitroso-Vildagliptin** were monitored.[4]

4. Validation:

- The method was validated according to the International Council for Harmonisation (ICH) guidelines (Q2 R2).[2]
- Validation parameters included specificity, solution stability, linearity, range, sensitivity (LOD and LOQ), accuracy, and precision.[2]

Method 2: Multi-Nitrosamine LC-APCI-MS/MS Method

This method is designed for the detection and quantification of eight different nitrosamine impurities in vildagliptin and metformin drug products.[5]

1. Sample Preparation:

- Standard Preparation: A primary stock solution of 1000 ppm for each of the eight nitrosamines was prepared in methanol. A mixed standard solution was then prepared by

appropriate dilutions.[5]

- Sample Solution: The sample was subjected to centrifugation for 20 minutes at 4000 rpm, followed by filtration through a 0.45 µm PVDF syringe filter.[5]

2. Liquid Chromatography (LC) Parameters:

- Instrumentation: Agilent LC-MS/MS system.[5]
- Mobile Phase: LCMS-grade methanol and formic acid in Milli-Q water.[5]

3. Mass Spectrometry (MS) Parameters:

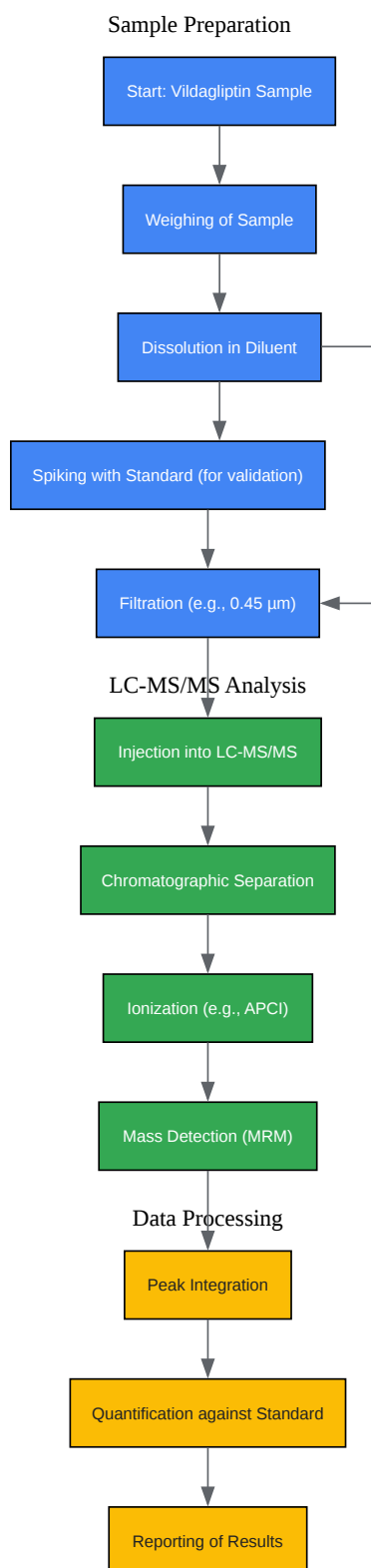
- Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) in positive mode.[5]
- Analyzer: Triple Quadrupole.[5]

4. Validation:

- The method was validated for specificity, linearity, accuracy, and precision.[5]
- Specificity: Assessed by injecting individual impurity solutions and a placebo solution to check for interference.[5]
- Linearity: Established across a range of concentrations for each of the eight nitrosamines.[5]
- Accuracy: Determined by the recovery of spiked samples at different concentration levels (LOQ, 50%, 100%, and 150%).[5]

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the analysis of **N-Nitroso-Vildagliptin** using LC-MS/MS, from sample preparation to data analysis.



[Click to download full resolution via product page](#)

Caption: General workflow for **N-Nitroso-Vildagliptin** analysis by LC-MS/MS.

Regulatory Context

Regulatory bodies like the U.S. Food and Drug Administration (FDA) have issued guidance on the control of nitrosamine impurities in human drugs.[6][7] Manufacturers are expected to conduct risk assessments and perform analytical testing using sensitive and validated methods if a risk of nitrosamine contamination is identified.[6] The acceptable intake (AI) limits for nitrosamines are set to mitigate potential carcinogenic risks.[6][8] The analytical methods employed must be capable of detecting and quantifying these impurities at levels that ensure compliance with these stringent limits.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitroso-Vildagliptin, A New N-Nitrosamine Drug Substance Related Impurity (NDSRI) of Vildagliptin- An Antidiabetic Drug: Synthesis, Characterization and Development of Sensitive LC–MS/MS Method | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. asianpubs.org [asianpubs.org]
- 6. FDA Issues Revised Guidance on the Control of Nitrosamine Impurities in Human Drugs [khlaw.com]
- 7. fda.gov [fda.gov]
- 8. CDER Nitrosamine Impurity Acceptable Intake Limits | FDA [fda.gov]
- To cite this document: BenchChem. [Inter-laboratory comparison of N-Nitroso-Vildagliptin analytical methods]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13581558/docs#inter-laboratory-comparison-of-n-nitroso-vildagliptin-analytical-methods\]](https://www.benchchem.com/product/b13581558/docs#inter-laboratory-comparison-of-n-nitroso-vildagliptin-analytical-methods)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)